

Application Note: Synthesis and Validation of 3-Hydroxy-4-methoxy-N-methylbenzamide

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxy-N-methylbenzamide

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Target Audience: Researchers, Synthetic Chemists, and Drug Discovery Scientists
Compound: **3-Hydroxy-4-methoxy-N-methylbenzamide** (CAS: 1243280-60-5)

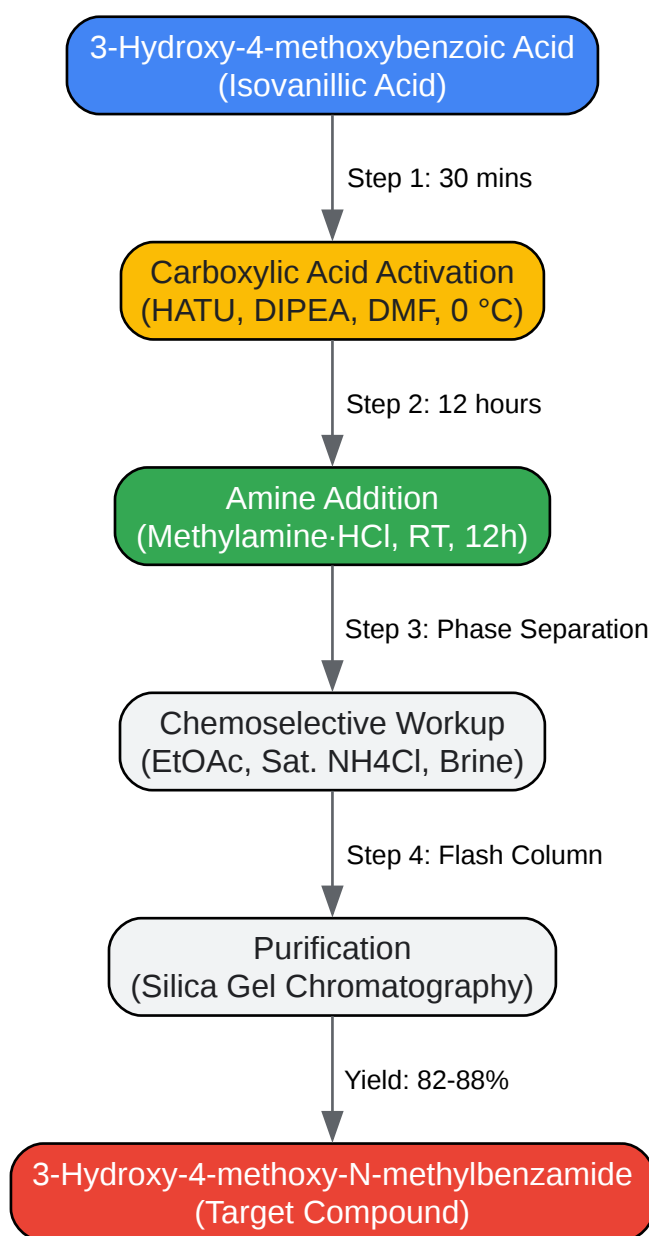
Introduction and Strategic Rationale

The 3-hydroxy-4-methoxybenzamide motif is a highly versatile structural pharmacophore frequently utilized in the development of kinase inhibitors (such as Gefitinib analogs)[1] and selective melatoninerigic ligands[2]. Synthesizing **3-hydroxy-4-methoxy-N-methylbenzamide** requires a chemoselective approach to form the N-methylamide bond without inadvertently reacting with or oxidizing the unprotected phenolic hydroxyl group at the 3-position.

While direct aminolysis of methyl 3-hydroxy-4-methoxybenzoate is possible, it often requires harsh conditions or extended reaction times. Therefore, the preferred methodology in modern medicinal chemistry relies on the direct amidation of 3-hydroxy-4-methoxybenzoic acid (isovanillic acid) using a mild coupling reagent. Based on established protocols for substituted benzamides, utilizing carbodiimide-based activation (e.g., EDC·HCl/HOBt) or uronium-based coupling (e.g., HATU) in the presence of a non-nucleophilic base ensures high yields and prevents phenolic degradation[2].

Experimental Design and Workflow

The following workflow utilizes HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) due to its superior kinetics and high efficiency in forming amides from sterically hindered or electronically deactivated carboxylic acids.



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Fig 1: Step-by-step synthetic workflow for **3-Hydroxy-4-methoxy-N-methylbenzamide**.

Reaction Stoichiometry and Reagent Data

To ensure a self-validating system, precise stoichiometric control is required. The use of Methylamine hydrochloride necessitates additional equivalents of base (DIPEA) to liberate the free amine in situ.

Reagent / Material	MW (g/mol)	Equivalents	Amount (Scale: 10 mmol)	Role
3-Hydroxy-4-methoxybenzoic acid	168.15	1.0	1.68 g	Starting Material
Methylamine hydrochloride	67.52	1.5	1.01 g	Amine Nucleophile
HATU	380.23	1.2	4.56 g	Coupling Agent
N,N-Diisopropylethylamine (DIPEA)	129.24	3.0	5.23 mL (3.88 g)	Non-nucleophilic Base
N,N-Dimethylformamide (DMF)	73.09	-	25.0 mL	Solvent

Step-by-Step Experimental Protocol

Expert Insight on Causality: The presence of the free phenol requires careful selection of workup conditions. Using strong aqueous bases (like 1M NaOH or saturated Na₂CO₃) during extraction will deprotonate the phenol (pK_a ~9.0), pulling the target product into the aqueous waste layer. Therefore, a saturated Ammonium Chloride (NH₄Cl) wash is strictly utilized to remove basic impurities without ionizing the product[2].

Phase 1: Activation and Coupling

- Preparation: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar. Flush the system with inert gas (N₂ or Argon).

- **Dissolution:** Add 3-hydroxy-4-methoxybenzoic acid (1.68 g, 10.0 mmol) and HATU (4.56 g, 12.0 mmol) to the flask. Dissolve the solids in anhydrous DMF (25 mL).
- **Cooling:** Submerge the flask in an ice-water bath to bring the internal temperature to 0 °C. Rationale: Controlling the initial exotherm prevents the degradation of the activated ester intermediate.
- **Base Addition:** Dropwise, add DIPEA (5.23 mL, 30.0 mmol) over 5 minutes. Stir the mixture at 0 °C for 30 minutes to ensure complete formation of the active OAt-ester.
- **Amidation:** Add Methylamine hydrochloride (1.01 g, 15.0 mmol) in a single portion. Remove the ice bath and allow the reaction to warm to room temperature (20-25 °C).
- **Monitoring:** Stir the reaction for 12 hours. Monitor reaction completion via TLC (Eluent: 5% MeOH in DCM; UV visualization at 254 nm).

Phase 2: Chemoselective Workup

- **Quenching:** Once the starting material is consumed, quench the reaction by adding 30 mL of deionized water to precipitate the bulk of the organic components.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with Ethyl Acetate (EtOAc) (3 × 40 mL).
- **Washing:** Combine the organic layers. Wash sequentially with:
 - Saturated aqueous NH₄Cl (2 × 30 mL) to remove unreacted DIPEA and methylamine.
 - Deionized water (2 × 30 mL) to remove residual DMF.
 - Saturated aqueous NaCl (Brine) (1 × 30 mL) to pre-dry the organic layer.
- **Drying:** Dry the organic phase over anhydrous Sodium Sulfate (Na₂SO₄). Filter the suspension and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.

Phase 3: Purification and Isolation

- Chromatography: Purify the crude residue via flash column chromatography on silica gel. Use a gradient elution system starting from 100% Dichloromethane (DCM) to 5% Methanol (MeOH) in DCM.
- Fraction Collection: Combine the fractions containing the pure product (typically eluting at ~2-3% MeOH).
- Solvent Removal: Evaporate the solvent under reduced pressure to afford **3-Hydroxy-4-methoxy-N-methylbenzamide** as a white to off-white solid.
- Storage: Store the final compound in a desiccator at 2-8 °C, protected from light to prevent oxidation of the phenol ring[3].

Analytical Validation Parameters

To confirm the structural integrity and purity of the synthesized compound, compare the isolated material against the following expected analytical benchmarks[2][4]:

- Appearance: White solid.
- LC-MS (ESI+): Expected m/z for [M+H]⁺ = 182.08.
- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 9.25 (s, 1H, -OH)
 - δ 8.20 (q, J = 4.5 Hz, 1H, -NH)
 - δ 7.35 (d, J = 2.1 Hz, 1H, Ar-H)
 - δ 7.30 (dd, J = 8.4, 2.1 Hz, 1H, Ar-H)
 - δ 6.95 (d, J = 8.4 Hz, 1H, Ar-H)
 - δ 3.82 (s, 3H, -OCH₃)
 - δ 2.75 (d, J = 4.5 Hz, 3H, -NHCH₃)

References

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